Application Notes and Protocols for Assessing Topogard® Treatment Effects Using Drone Imagery

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Compound of Interest		
Compound Name:	Topogard	
Cat. No.:	B1222600	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

These application notes provide a comprehensive guide for utilizing unmanned aerial vehicle (UAV) or drone imagery to assess the efficacy of **Topogard**® herbicide treatments. **Topogard**® is a selective herbicide containing terbutryn and terbuthylazine, both of which belong to the triazine chemical family and act by inhibiting photosynthesis at Photosystem II (PSII)[1]. Drone-based remote sensing offers a high-throughput, non-destructive method to monitor and quantify the impact of **Topogard**® on target weed species and crop health over time. By capturing multispectral imagery, researchers can derive various vegetation indices that serve as proxies for plant physiological status, enabling a detailed assessment of treatment effects.

Signaling Pathway of Triazine Herbicides (Topogard®)

Topogard®'s active ingredients, terbutryn and terbuthylazine, are Group C1 herbicides that disrupt photosynthesis. They are absorbed through the roots and leaves of the plant. Their primary mode of action is the inhibition of the D1 protein in the Photosystem II (PSII) complex within the chloroplasts[1]. This blockage disrupts the electron transport chain, halting ATP and NADPH production necessary for carbon fixation. The subsequent buildup of highly reactive

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molecules leads to lipid peroxidation and cell membrane destruction, causing chlorosis, necrosis, and eventual plant death[1].
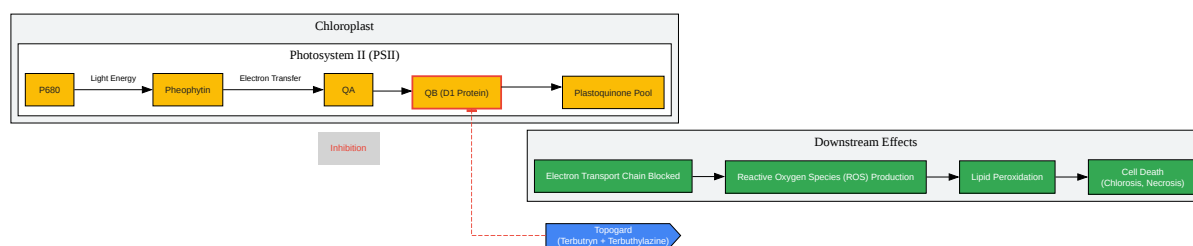
Caption: Signaling pathway of **Topogard**® (triazine) herbicides in the chloroplast.

Experimental Protocols

This section outlines a detailed protocol for conducting a field trial to assess **Topogard**® efficacy using drone imagery.

Experimental Design and Field Layout

- Treatments: Establish multiple treatment plots, including an untreated control and various application rates of **Topogard**®.

- Replication: Each treatment should be replicated at least three to four times in a randomized complete block design to ensure statistical validity.

- Plot Size: Plot dimensions should be sufficient to be clearly resolved by the drone's imaging sensor from the planned flight altitude.

- Buffer Zones: Include buffer zones between plots to prevent spray drift between treatments.

- Ground Control Points (GCPs): Distribute GCPs throughout the trial area for accurate georeferencing of the drone imagery.

Topogard® Application

- Timing: Apply **Topogard**® at the recommended growth stage of the target weeds and crop.

- Application Method: Utilize a calibrated sprayer to ensure uniform application according to the specified rates for each treatment.

- Environmental Conditions: Record environmental conditions (temperature, humidity, wind speed, and direction) at the time of application.
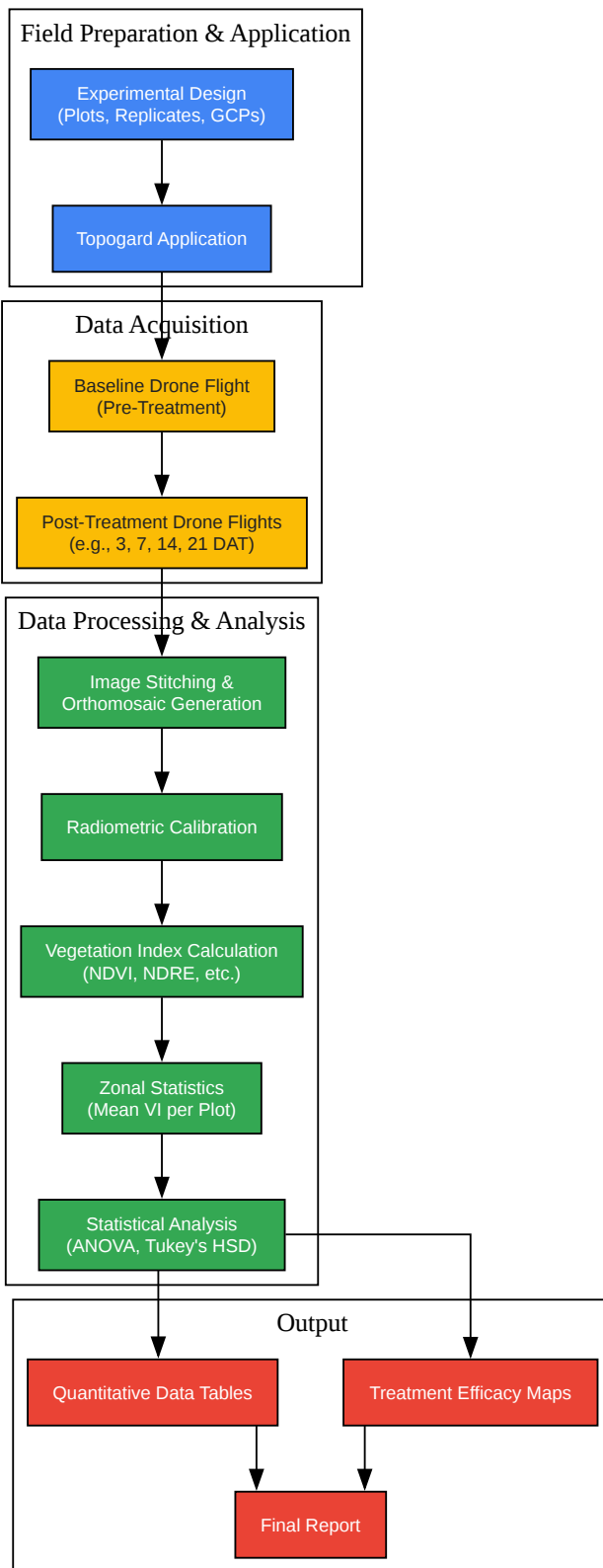
Drone Imagery Acquisition

- Platform and Sensor: Use a UAV equipped with a multispectral sensor capable of capturing at a minimum, Red, Green, Blue, Red-Edge, and Near-Infrared bands.

- Flight Planning:

  - Altitude: Maintain a consistent flight altitude to ensure a constant ground sampling distance (GSD).

  - Overlap: Set a high frontal and side overlap (e.g., 80% frontal, 75% side) to ensure high-quality orthomosaic generation.

  - Timing: Conduct flights under consistent lighting conditions (e.g., within two hours of solar noon) to minimize variations in illumination.

- Data Collection Schedule:

  - Baseline: Capture imagery of the trial area before **Topogard**® application.

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- Post-Application: Collect imagery at regular intervals after application (e.g., 3, 7, 14, and 21 days after treatment) to monitor the temporal effects of the herbicide.

Data Processing and Analysis

- Image Pre-processing:

  - Use photogrammetry software (e.g., Pix4D, Agisoft Metashape) to stitch the raw images into a georeferenced orthomosaic for each time point.

  - Perform radiometric calibration using a calibrated reflectance panel to convert digital numbers to reflectance values.

- Vegetation Index Calculation:

  - Calculate relevant vegetation indices for each orthomosaic. Key indices for assessing herbicide damage include:

    - Normalized Difference Vegetation Index (NDVI): A widely used indicator of vegetation health.

    - Normalized Difference Red Edge Index (NDRE): Sensitive to chlorophyll content and can be more effective than NDVI in detecting stress in dense vegetation.

    - Green Normalized Difference Vegetation Index (GNDVI): Also sensitive to chlorophyll concentration.

- Zonal Statistics:

  - Define the boundaries of each experimental plot.

  - Extract the mean vegetation index value for each plot at each time point.

- Statistical Analysis:

  - Perform an Analysis of Variance (ANOVA) to determine if there are significant differences in the mean vegetation index values between the different **Topogard**® treatments and the control at each time point.

- Conduct a post-hoc test (e.g., Tukey's HSD) to identify which specific treatments differ from each other.

Field Preparation & Application

Experimental Design
(Plots, Replicates, GCPs)

Topogard Application

Data Acquisition

Baseline Drone Flight
(Pre-Treatment)

Post-Treatment Drone Flights
(e.g., 3, 7, 14, 21 DAT)

Data Processing & Analysis

Image Stitching &
Orthomosaic Generation

Radiometric Calibration

Vegetation Index Calculation
(NDVI, NDRE, etc.)

Zonal Statistics
(Mean VI per Plot)

Statistical Analysis
(ANOVA, Tukey's HSD)

Output

Quantitative Data Tables

Treatment Efficacy Maps

Final Report

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Caption: Experimental workflow for assessing **Topogard**® treatment effects.

Data Presentation

The quantitative data should be summarized in clearly structured tables to facilitate easy comparison between treatments and over time. Below are examples of how to present the collected data.

Table 1: Mean NDVI Values for Different **Topogard**® Treatments Over Time

Treatment	Rate (L/ha)	3 DAT (Mean NDVI ± SD)	7 DAT (Mean NDVI ± SD)	14 DAT (Mean NDVI ± SD)	21 DAT (Mean NDVI ± SD)
Untreated Control	0	0.75 ± 0.03 a	0.78 ± 0.02 a	0.80 ± 0.03 a	0.81 ± 0.02 a
Topogard®	1.0	0.65 ± 0.04 b	0.58 ± 0.05 b	0.45 ± 0.06 c	0.38 ± 0.07 d
Topogard®	1.5	0.62 ± 0.03 b	0.51 ± 0.04 c	0.39 ± 0.05 d	0.31 ± 0.06 e
Topogard®	2.0	0.59 ± 0.04 c	0.45 ± 0.05 d	0.32 ± 0.06 e	0.25 ± 0.05 f

Means within a column followed by the same letter are not significantly different ($P > 0.05$) according to Tukey's HSD test. DAT = Days After Treatment. SD = Standard Deviation.

Table 2: Mean NDRE Values for Different **Topogard**® Treatments Over Time

Treatment	Rate (L/ha)	3 DAT (Mean NDRE ± SD)	7 DAT (Mean NDRE ± SD)	14 DAT (Mean NDRE ± SD)	21 DAT (Mean NDRE ± SD)
Untreated Control	0	0.55 ± 0.02 a	0.58 ± 0.03 a	0.60 ± 0.02 a	0.61 ± 0.03 a
Topogard®	1.0	0.48 ± 0.03 b	0.41 ± 0.04 b	0.32 ± 0.05 c	0.26 ± 0.06 d
Topogard®	1.5	0.45 ± 0.03 c	0.36 ± 0.04 c	0.27 ± 0.05 d	0.21 ± 0.05 e
Topogard®	2.0	0.42 ± 0.04 d	0.31 ± 0.05 d	0.22 ± 0.04 e	0.17 ± 0.04 f

Means within a column followed by the same letter are not significantly different ($P > 0.05$) according to Tukey's HSD test. DAT = Days After Treatment. SD = Standard Deviation.

Conclusion

The integration of drone-based multispectral imagery into herbicide efficacy trials provides a powerful tool for researchers. This technology enables the objective, quantitative, and spatially explicit assessment of **Topogard**® treatment effects. The detailed protocols and data presentation formats outlined in these application notes are intended to guide the design and execution of robust experiments, leading to a deeper understanding of herbicide performance.

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References

- 1. Home Page / Herbicide Symptoms Tool [herbicide-symptoms.ipm.ucanr.edu]
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